

Umi-77: A Comprehensive Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Umi-77 is a potent and selective small-molecule inhibitor of the anti-apoptotic protein Myeloid cell leukemia-1 (Mcl-1).[1][2][3][4][5] As a member of the Bcl-2 family, Mcl-1 is a key regulator of apoptosis and a validated target in various malignancies, particularly pancreatic cancer.[3][6] Umi-77 binds to the BH3-binding groove of Mcl-1, disrupting its interaction with pro-apoptotic proteins like Bax and Bak, thereby triggering the intrinsic apoptotic pathway.[3][6] This document provides a detailed overview of the molecular structure, chemical properties, and biological activity of Umi-77, including its mechanism of action, relevant signaling pathways, and comprehensive experimental protocols. Recent findings on its role in mitophagy and DNA damage repair are also discussed.

Molecular Structure and Chemical Properties

Umi-77, with the chemical name 2-[4-[(4-bromophenyl)sulfonylamino]-1-hydroxynaphthalen-2-yl]sulfanylacetic acid, is a synthetic small molecule developed through structure-based modifications of a lead compound.[2][3][6]



Property	Value	Reference
Molecular Formula	C18H14BrNO5S2	[2][7]
Molecular Weight	468.34 g/mol	[1][2]
CAS Number	518303-20-3	[2]
Canonical SMILES	OC(CSc(cc(c1c2cccc1)NS(c(c c1)ccc1Br)(=O)=O)c2O)=O	[2]
Solubility	Soluble in DMSO (≥23.4 mg/mL) and Ethanol (≥7.2 mg/mL). Insoluble in water.	[2]
Appearance	Solid	[2]
Storage	Store at -20°C	[2]

Mechanism of Action and Signaling Pathways

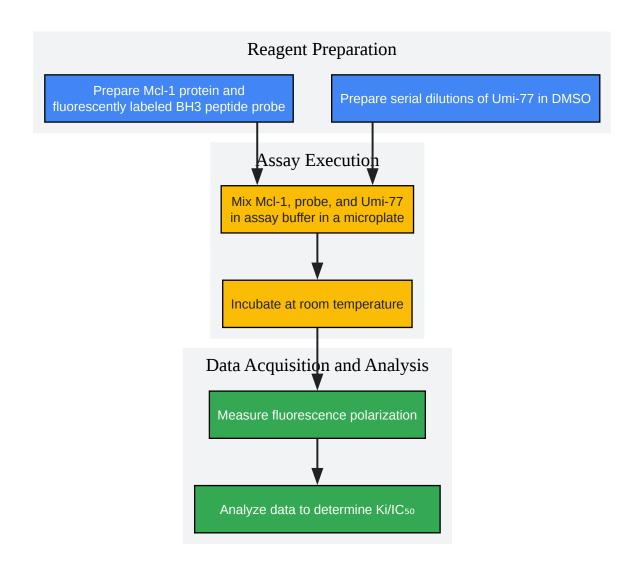
Umi-77 functions as a BH3 mimetic, selectively binding to the BH3-binding groove of Mcl-1.[3] [6] This competitive binding disrupts the heterodimerization of Mcl-1 with the pro-apoptotic proteins Bax and Bak.[3][6] The release of Bax and Bak from Mcl-1 sequestration leads to their activation and subsequent mitochondrial outer membrane permeabilization (MOMP), triggering the intrinsic apoptotic cascade.

Apoptosis Induction Pathway

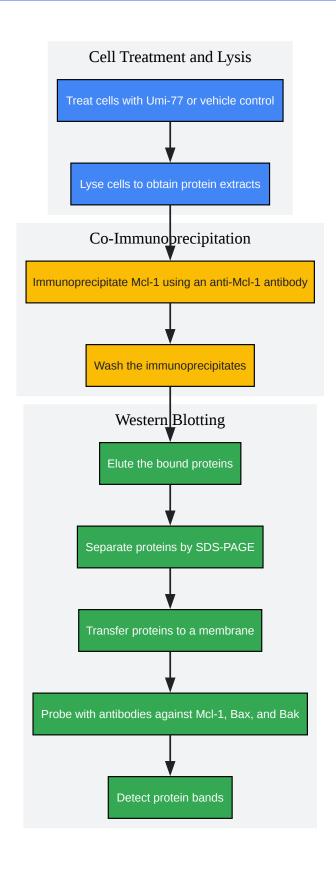
The primary mechanism of action of **Umi-77** is the induction of apoptosis via the intrinsic pathway.











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